

1-Bromo-3-(difluoromethoxy)benzene CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3-(difluoromethoxy)benzene

Cat. No.: B1271890

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A Technical Guide to 1-Bromo-3-(difluoromethoxy)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Bromo-3-(difluoromethoxy)benzene is a fluorinated aromatic compound of significant interest in medicinal chemistry and materials science. Its unique structural features—a bromine atom that serves as a versatile synthetic handle and a difluoromethoxy group that can enhance the pharmacokinetic properties of a molecule—make it a valuable building block in the synthesis of complex organic molecules. This technical guide provides a comprehensive overview of its chemical and physical properties, safety information, a representative synthetic protocol, and its applications, particularly in the realm of drug discovery and agrochemical development.

Core Compound Data and Properties

1-Bromo-3-(difluoromethoxy)benzene is typically a colorless to light yellow clear liquid.^[1] Its core identifiers and physicochemical properties are summarized below.

Table 1: Compound Identification

Identifier	Value
CAS Number	262587-05-3[1][2][3]
Molecular Formula	C ₇ H ₅ BrF ₂ O[1][2]
Linear Formula	BrC ₆ H ₄ OCHF ₂
Molecular Weight	223.01 g/mol [2]
MDL Number	MFCD00236233[1]
PubChem ID	2737006[1]
InChI Key	NWBDGKNKAFGQQL-UHFFFAOYSA-N[4]

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to light yellow clear liquid[1]
Purity	≥97%[2]
Boiling Point	196-197 °C (lit.)[1][4]
Density	1.585 g/mL at 25 °C (lit.)[4] to 1.63 g/mL[1]
Refractive Index	n _{20/D} 1.502 (lit.)[4]

Safety and Handling

While a specific safety data sheet for **1-Bromo-3-(difluoromethoxy)benzene** was not detailed in the provided results, data for structurally similar halogenated aromatic compounds suggest that appropriate precautions are necessary.

Table 3: General Safety Information

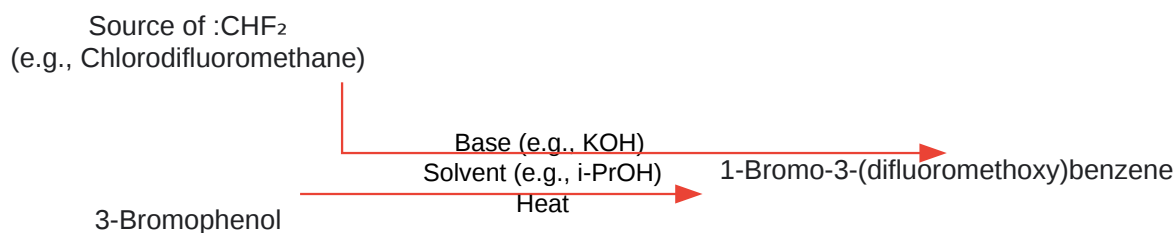
Hazard Category	Precautionary Statements and Handling Guidelines
General Handling	Handle in accordance with good industrial hygiene and safety practices. Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[5][6]
Inhalation	May cause respiratory irritation. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][7]
Skin Contact	Causes skin irritation. Wear protective gloves. If on skin, wash with plenty of soap and water.[6][7]
Eye Contact	Causes serious eye irritation. Wear eye protection. If in eyes, rinse cautiously with water for several minutes.[6][7]
Storage	Store in a cool, well-ventilated place between 2 - 8 °C.[1] Keep container tightly closed. Store locked up.[6][7]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[6]

Synthesis and Experimental Protocols

The synthesis of **1-Bromo-3-(difluoromethoxy)benzene** typically involves the difluoromethylation of the corresponding phenol. A general protocol, adapted from the synthesis of a structurally related compound, 1-bromo-3-(difluoromethoxy)-5-fluorobenzene, is described below.[8]

Objective: To synthesize **1-Bromo-3-(difluoromethoxy)benzene** from 3-bromophenol.

Reaction Scheme:



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General Synthetic Pathway

Methodology:

- **Reaction Setup:** A mixture of 3-bromophenol and a suitable solvent (e.g., isopropanol) is placed in a sealed reaction vessel.[8]
- **Addition of Reagents:** An aqueous solution of a strong base, such as potassium hydroxide (KOH), is added to the mixture.[8] A difluoromethylating agent, such as chlorodifluoromethane, is then introduced into the sealed flask.[8]
- **Reaction Conditions:** The sealed vessel is heated (e.g., to 80-85°C) for several hours to allow the reaction to proceed to completion.[8]
- **Workup and Extraction:** After cooling, the reaction mixture is worked up. The organic and aqueous layers are separated. The aqueous layer is typically extracted multiple times with an organic solvent like diethyl ether to recover any dissolved product.[8]
- **Purification:** The combined organic extracts are washed, dried over a drying agent (e.g., Na_2SO_4), filtered, and concentrated under reduced pressure.[8] The resulting crude product can be further purified by distillation to yield the final, high-purity **1-Bromo-3-(difluoromethoxy)benzene**. [9]

Applications in Research and Drug Development

1-Bromo-3-(difluoromethoxy)benzene is a key intermediate in organic synthesis, primarily for the pharmaceutical and agrochemical industries.[1][10]

Role of the Difluoromethoxy Group: The introduction of fluorine-containing groups into organic molecules can significantly alter their properties.^[11] The difluoromethoxy (-OCHF₂) group, in particular, is valuable in drug design for several reasons:

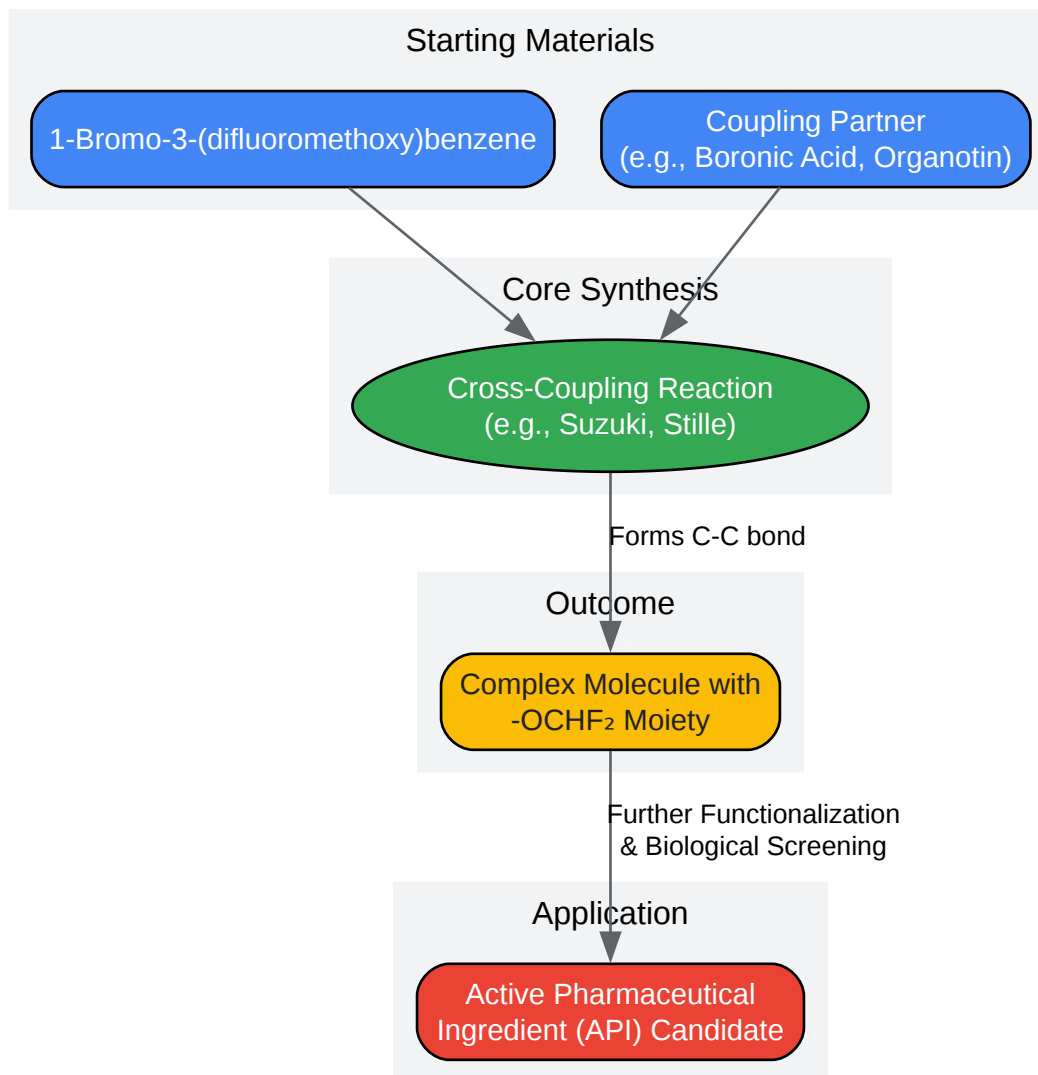
- **Enhanced Metabolic Stability:** The strong carbon-fluorine bonds can block sites of metabolic oxidation, potentially increasing the half-life of a drug.^{[11][12]}
- **Increased Lipophilicity:** Fluorination often increases a molecule's lipophilicity, which can improve its ability to cross cell membranes.^[11]
- **Modulation of Physicochemical Properties:** The group's electronic and steric effects can be used to fine-tune a molecule's binding affinity to its biological target.^{[11][12]}

Utility in Synthesis: The bromine atom on the benzene ring serves as a versatile functional group for forming new carbon-carbon and carbon-heteroatom bonds. It is an excellent substrate for various cross-coupling reactions, which are fundamental to building the complex molecular scaffolds of modern pharmaceuticals.^[11]

- Suzuki Coupling
- Stille Coupling
- Sonogashira Coupling
- Buchwald-Hartwig Amination

These reactions allow for the precise and regioselective construction of intricate molecules, making **1-Bromo-3-(difluoromethoxy)benzene** a sought-after building block.^{[11][12]}

Workflow in Drug Discovery

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Role as an Intermediate in API Synthesis

Conclusion

1-Bromo-3-(difluoromethoxy)benzene is a highly functionalized intermediate that serves as a critical tool for chemists in the pharmaceutical and agrochemical sectors.^{[10][11]} Its combination of a reactive bromine handle for cross-coupling and the beneficial properties imparted by the difluoromethoxy group enables the efficient synthesis of novel compounds with potentially enhanced biological activity, metabolic stability, and optimized pharmacokinetic

profiles.[11][12] The availability of this building block facilitates innovation and accelerates the development of next-generation drugs and crop protection agents.

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- To cite this document: BenchChem. [1-Bromo-3-(difluoromethoxy)benzene CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271890#1-bromo-3-difluoromethoxy-benzene-cas-number-and-properties]

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